

"2-Amino-3,5-diiodobenzamide CAS number and identification"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3,5-diiodobenzamide

Cat. No.: B15152183

[Get Quote](#)

In-Depth Technical Guide: 2-Amino-3,5-diiodobenzamide

For Researchers, Scientists, and Drug Development Professionals

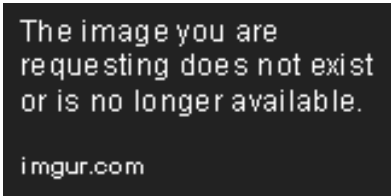
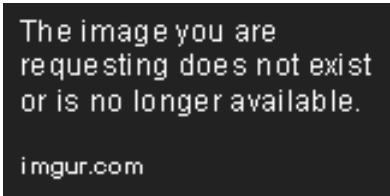
Abstract

This technical guide provides a comprehensive overview of **2-Amino-3,5-diiodobenzamide**, a halogenated aromatic compound. Due to its limited commercial availability and indexing, this document compiles available information and presents a probable synthetic route from its corresponding carboxylic acid. This guide is intended for professionals in chemical research and drug development who may utilize this compound as a building block in the synthesis of more complex molecules.

Chemical Identification and Properties

As of late 2025, a specific CAS (Chemical Abstracts Service) number for **2-Amino-3,5-diiodobenzamide** has not been found in widely accessible public databases. It is often referenced as a starting material in academic literature for the synthesis of more complex molecules. For identification and procurement purposes, it is crucial to distinguish it from its precursor, 2-Amino-3,5-diiodobenzoic acid, which is well-documented.

Table 1: Identification of **2-Amino-3,5-diiodobenzamide** and a Key Precursor

Property	2-Amino-3,5-diiodobenzamide	2-Amino-3,5-diiodobenzoic Acid
Chemical Structure	 The image you are requesting does not exist or is no longer available. imgur.com	 The image you are requesting does not exist or is no longer available. imgur.com
Molecular Formula	C ₇ H ₆ I ₂ N ₂ O	C ₇ H ₅ I ₂ NO ₂
Molecular Weight	387.95 g/mol	388.93 g/mol
CAS Number	Not Found	609-86-9
Appearance	Likely a solid at room temperature	White to light gray or light orange powder/crystal
Purity (Typical)	Dependent on synthesis	>98.0% (TLC/HPLC)
Synonyms	-	3,5-Diiodoanthranilic Acid

Note: Properties for **2-Amino-3,5-diiodobenzamide** are theoretical or inferred due to a lack of published experimental data.

Synthesis and Experimental Protocols

While specific literature detailing the dedicated synthesis and characterization of **2-Amino-3,5-diiodobenzamide** is scarce, it is consistently used as a reactant in more complex syntheses, such as Suzuki coupling reactions to form biaryl derivatives. It is highly probable that researchers synthesize this compound in-house from the commercially available 2-Amino-3,5-diiodobenzoic acid.

Proposed Synthesis of 2-Amino-3,5-diiodobenzamide

The conversion of a carboxylic acid to a primary amide is a standard transformation in organic chemistry. A common and effective method involves a two-step, one-pot procedure via an acyl chloride intermediate.

Reaction:

2-Amino-3,5-diiodobenzoic acid → 2-Amino-3,5-diiodobenzoyl chloride → **2-Amino-3,5-diiodobenzamide**

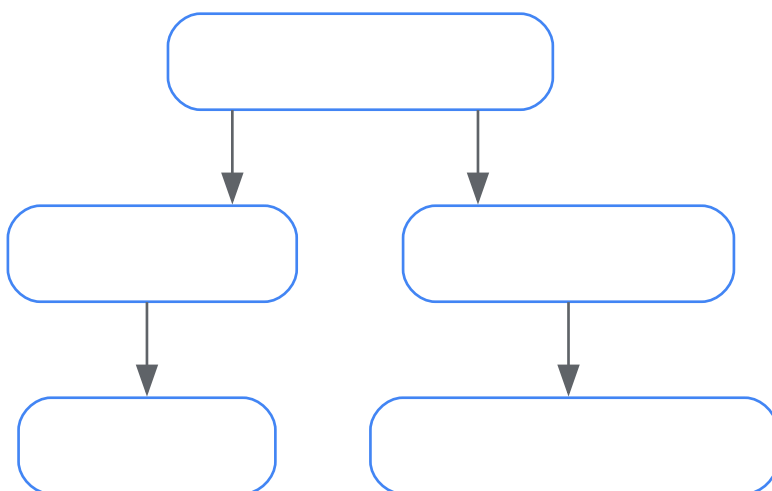
Experimental Protocol:

- Activation of the Carboxylic Acid:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend 2-Amino-3,5-diiodobenzoic acid (1 equivalent) in a dry, aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
 - Cool the suspension in an ice bath (0 °C).
 - Add thionyl chloride (SOCl₂) (1.1-1.5 equivalents) dropwise to the suspension with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete (monitored by TLC or disappearance of the starting material).
 - Remove the solvent and excess thionyl chloride under reduced pressure to yield the crude 2-Amino-3,5-diiodobenzoyl chloride. This intermediate is typically used immediately without further purification.
- Amidation:
 - Dissolve the crude acyl chloride in a fresh portion of dry, aprotic solvent.
 - Cool the solution in an ice bath (0 °C).
 - Bubble ammonia gas through the solution or add a concentrated aqueous solution of ammonium hydroxide (NH₄OH) dropwise with vigorous stirring.
 - Continue stirring at 0 °C for 1 hour and then at room temperature for an additional 2-3 hours.
 - Upon completion of the reaction, quench with water and extract the product with an organic solvent (e.g., ethyl acetate).

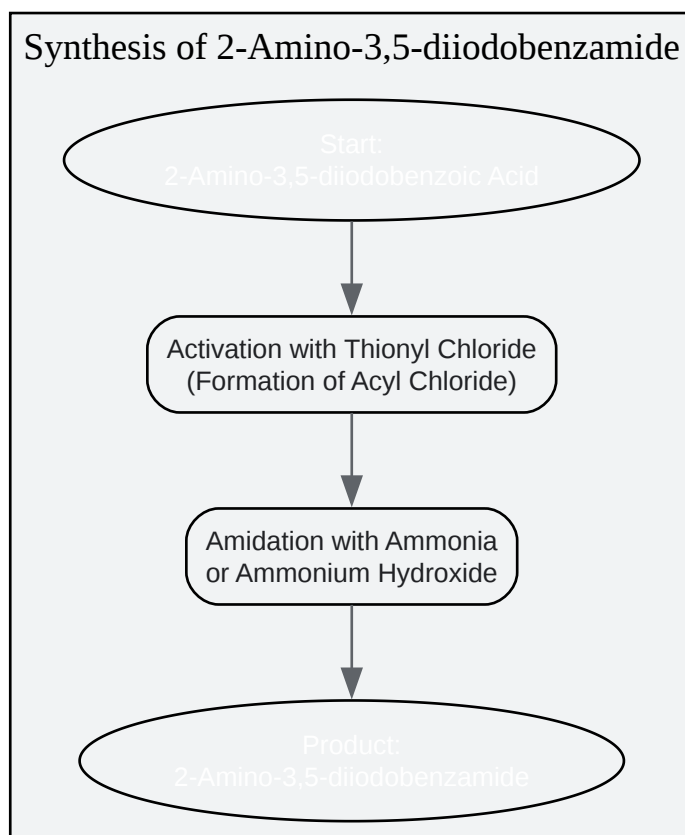
- Wash the organic layer with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to yield the crude **2-Amino-3,5-diiodobenzamide**.
- The crude product can be purified by recrystallization or column chromatography.

Logical and Experimental Workflows

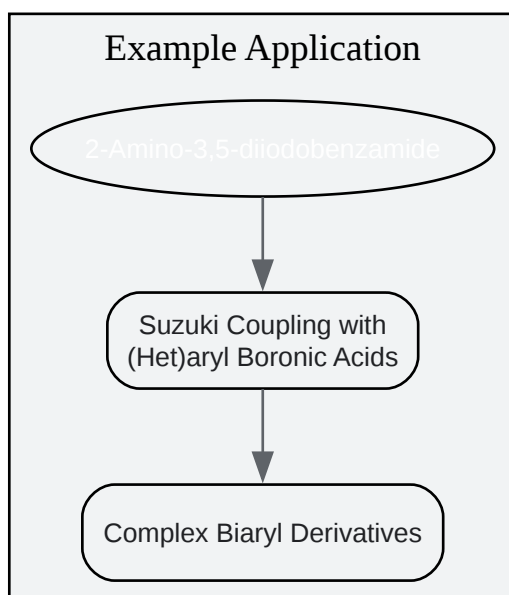
The following diagrams illustrate the logical relationship for the identification of the target compound and a typical experimental workflow for its synthesis and subsequent use.



Synthesis of 2-Amino-3,5-diiodobenzamide



Example Application



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. ["2-Amino-3,5-diiodobenzamide CAS number and identification"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15152183#2-amino-3-5-diiodobenzamide-cas-number-and-identification\]](https://www.benchchem.com/product/b15152183#2-amino-3-5-diiodobenzamide-cas-number-and-identification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com